

# C24-Ceramide ELISA Kit: Application Notes and Protocols

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## Compound of Interest

Compound Name: C24-Ceramide

Cat. No.: B561733

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the quantification of **C24-Ceramide** in various biological samples using an ELISA (Enzyme-Linked Immunosorbent Assay) kit. **C24-Ceramide**, a bioactive sphingolipid, is implicated in a multitude of cellular processes, including apoptosis, cell signaling, and inflammation, making its accurate measurement crucial for research and drug development in oncology, immunology, and metabolic diseases.

## Principle of the Assay

The **C24-Ceramide** ELISA kit typically operates on the principle of competitive ELISA.<sup>[1][2][3]</sup> In this format, a known amount of **C24-Ceramide** is pre-coated onto the wells of a microplate. When the sample or standard is added to the wells, the **C24-Ceramide** in the sample competes with the coated **C24-Ceramide** for binding to a specific primary antibody. A secondary antibody conjugated to an enzyme, such as horseradish peroxidase (HRP), is then added, which binds to the primary antibody. After a washing step to remove unbound reagents, a substrate solution is added. The enzyme catalyzes a reaction that produces a colored product. The intensity of the color is inversely proportional to the concentration of **C24-Ceramide** in the sample.<sup>[2]</sup> The concentration is then determined by comparing the optical density of the samples to a standard curve generated from known concentrations of **C24-Ceramide**.

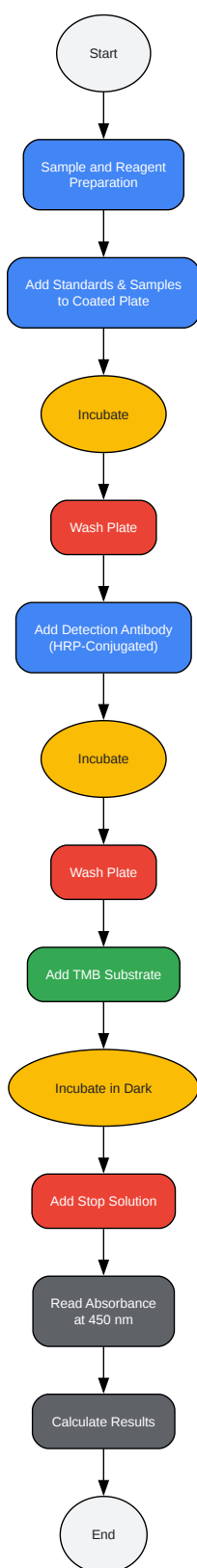
Alternatively, some kits may utilize a sandwich ELISA format. In this method, the microplate wells are pre-coated with a capture antibody specific for Ceramide.[4] Samples or standards are added, and the Ceramide binds to the capture antibody. A second, HRP-conjugated detection antibody, also specific for Ceramide, is then added, forming a "sandwich" complex. After washing, the addition of a TMB substrate solution results in a color change that is directly proportional to the amount of Ceramide in the sample.

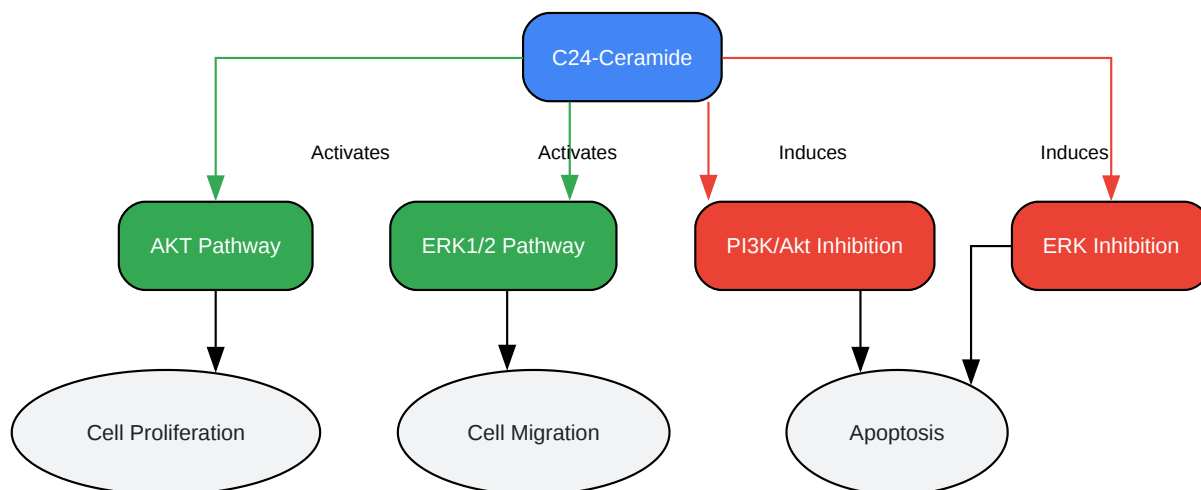
## Applications

The quantification of **C24-Ceramide** has significant applications in various research fields:

- **Cancer Research:** **C24-Ceramide** has been identified as a potential diagnostic biomarker in gallbladder cancer and is associated with tumor staging and prognosis. It plays a role in promoting cancer cell proliferation and migration.
- **Immunology:** Ceramides, including **C24-Ceramide**, are involved in modulating immune responses. They can influence the function and survival of immune cells such as dendritic cells and T cells.
- **Neuroscience:** Specific ceramide species are crucial for the functional integrity of the central nervous system.
- **Skin Biology:** **C24-Ceramide** is essential for skin barrier function and plays a role in skin regeneration and wound healing.
- **Apoptosis Research:** The saturation of the ceramide acyl chain, such as in C16:0 ceramide versus C24:1 ceramide, can determine its apoptotic activity.

## Experimental Workflow





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